

# A Comprehensive Technical Guide to the Physical Properties of 2-Heptyn-1-ol

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## Compound of Interest

Compound Name: 2-Heptyn-1-ol

Cat. No.: B092533

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This technical guide provides an in-depth overview of the boiling point and density of **2-Heptyn-1-ol**, a valuable chemical intermediate in organic synthesis. The following sections detail its key physical properties, standardized experimental protocols for their determination, and a logical workflow for these analytical procedures.

## Quantitative Data Summary

The physical properties of **2-Heptyn-1-ol** are critical for its application in various synthetic processes. A summary of its boiling point and density is presented below. It is important to note that boiling points can vary with atmospheric pressure.

Physical Property	Value	Conditions
Boiling Point	157-159°C	Not specified
89-90°C	16 mmHg	
113°C	Not specified	
113-116°C	56 Torr	
Density	0.866 g/cm <sup>3</sup>	
0.880 g/mL	25°C	Not specified
0.884 g/mL	Not specified	
0.8854 g/cm <sup>3</sup>	20°C	

## Experimental Protocols

Accurate determination of boiling point and density is fundamental in chemical analysis. The following are detailed methodologies for these measurements.

### Determination of Boiling Point (Micro-Reflux Method)

This method is suitable for small sample volumes and provides an accurate measurement of the boiling point.

Apparatus:

- Small test tube (e.g., 150mm diameter)
- Heating block or oil bath
- Hot plate with magnetic stirring capabilities
- Small magnetic stir bar
- Thermometer
- Clamps and stand

- Pasteur pipette

Procedure:

- Using a Pasteur pipette, introduce approximately 0.5 mL of **2-Heptyn-1-ol** into the small test tube and add a small magnetic stir bar.[\[1\]](#)[\[2\]](#)
- Place the test tube in the heating block on the hot plate stirrer and securely clamp it in place.
- Clamp the thermometer and position it so that the bulb is approximately 1 cm above the surface of the liquid.[\[1\]](#)[\[2\]](#)
- Turn on the stirrer to ensure gentle mixing of the liquid.
- Begin heating the sample.
- Observe the sample for boiling (the formation of bubbles) and the condensation of vapor on the walls of the test tube, which indicates that the liquid is refluxing. This may appear as a ring of liquid.[\[1\]](#)[\[2\]](#)
- Adjust the position of the thermometer so that the bulb is level with this ring of refluxing liquid for an accurate measurement.[\[1\]](#)[\[2\]](#)
- Once the liquid is gently refluxing, the temperature reading on the thermometer should stabilize. This stable temperature is the boiling point of the liquid.[\[1\]](#)[\[2\]](#)
- Record the temperature. To ensure accuracy, it is advisable to also record the atmospheric pressure, as boiling point is pressure-dependent.

## Determination of Density (Gravimetric Method)

This method relies on the direct measurement of the mass of a known volume of the liquid.

Apparatus:

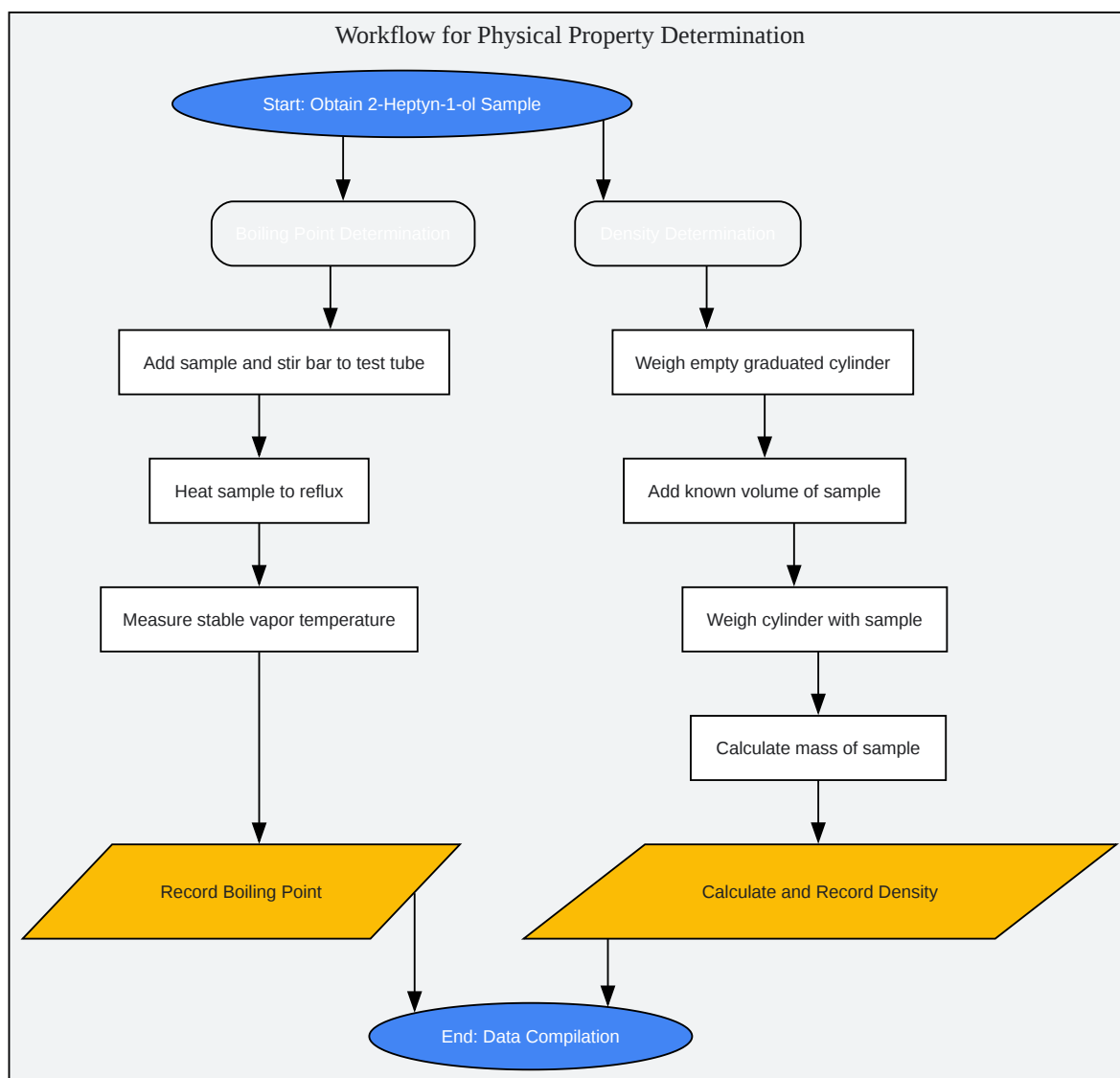
- Volumetric flask or a precise graduated cylinder
- Analytical balance

#### Procedure:

- Carefully measure the mass of a clean, dry volumetric flask or graduated cylinder on an analytical balance.
- Add a specific volume of **2-Heptyn-1-ol** to the flask or cylinder.
- Measure the mass of the container with the liquid.
- Calculate the mass of the liquid by subtracting the mass of the empty container from the mass of the container with the liquid.<sup>[3]</sup>
- The density is then calculated by dividing the mass of the liquid by the volume of the liquid.<sup>[3]</sup>

## Visualization of Experimental Workflow

The logical progression of determining the physical properties of a liquid sample like **2-Heptyn-1-ol** can be visualized as a workflow. This diagram illustrates the sequential steps for both boiling point and density determination.



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## References

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